

# commercial availability and suppliers of 2,3,4-Trifluorobenzoyl chloride

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## Compound of Interest

Compound Name: 2,3,4-Trifluorobenzoyl chloride

Cat. No.: B137376

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## An In-depth Technical Guide to 2,3,4-Trifluorobenzoyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,3,4-Trifluorobenzoyl chloride** (CAS No. 157373-08-5), a key intermediate in the synthesis of novel pharmaceuticals and advanced materials. This document details its chemical properties, commercial availability, and synthetic methodologies.

## Chemical and Physical Properties

**2,3,4-Trifluorobenzoyl chloride** is a colorless to pale yellow liquid with a pungent odor.<sup>[1][2]</sup> It is a reactive acyl chloride, and the presence of the trifluorinated phenyl ring imparts unique electronic properties that are valuable in medicinal chemistry and materials science.<sup>[3][4]</sup> It is insoluble in water but soluble in organic solvents like ether, acetone, and dichloromethane.<sup>[1]</sup>

Table 1: Physical and Chemical Properties of **2,3,4-Trifluorobenzoyl Chloride**

Property	Value	Source
CAS Number	157373-08-5	[5]
Molecular Formula	C <sub>7</sub> H <sub>2</sub> ClF <sub>3</sub> O	[2][3][6]
Molecular Weight	194.54 g/mol	[2][6]
Appearance	Clear, pale yellow liquid	[2]
Boiling Point	143-144 °C at 130 mm Hg	[2][6]
Density	1.522 g/mL at 25 °C	[2][6]
Refractive Index	n <sub>20/D</sub> 1.497	[2][6]
Flash Point	92.8 °C	[2]
Vapor Pressure	0.28 mmHg at 25 °C	[2]

## Commercial Availability and Suppliers

**2,3,4-Trifluorobenzoyl chloride** is available from a variety of chemical suppliers, catering to research and development as well as commercial-scale needs. The product is typically offered in various purities, with 98% being common.[6]

Table 2: Selected Commercial Suppliers of **2,3,4-Trifluorobenzoyl Chloride**

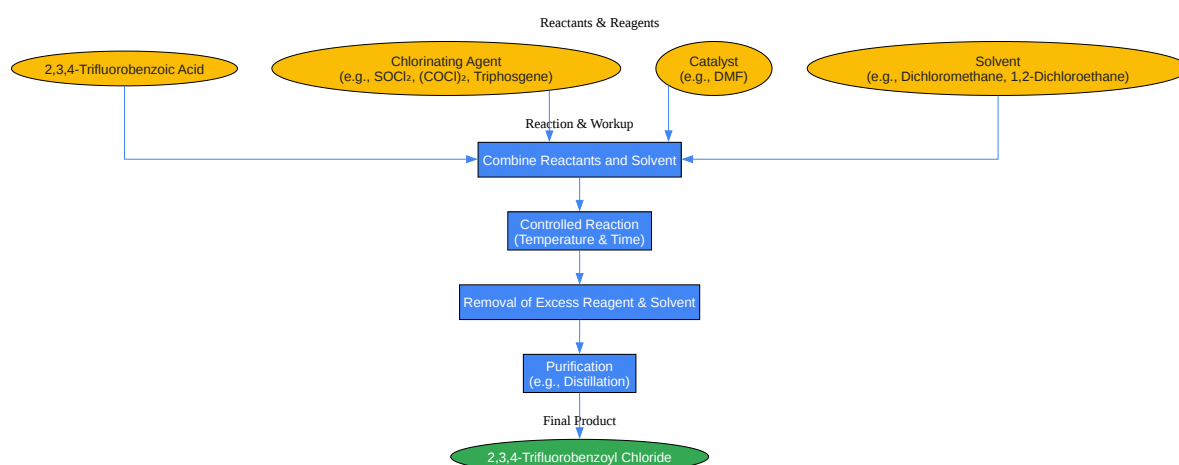
Supplier	Available Quantities	Purity	Notes
TCI America	5g	-	For professional manufacturing, research, and industrial use.[5]
Oakwood Chemical	1g, 5g, 25g, 100g	98%	Inquire for stock availability.[6]
Sigma-Aldrich	1g	-	Part of a collection of rare and unique chemicals; buyer assumes responsibility to confirm purity.[7]
Conier Chem & Pharma	Inquire	97+%	Reputable trader on ECHEMI.[2]
United States Biological	Inquire	Highly Purified	For research use only. [8]
Zhejiang Xieshi New Materials Co., Ltd.	Inquire	-	Manufacturer based in China.[9]

## Synthesis Methodologies

The synthesis of **2,3,4-Trifluorobenzoyl chloride** typically involves the chlorination of 2,3,4-Trifluorobenzoic acid. While specific protocols for this exact compound are not readily available in the provided search results, highly analogous and transferable methods for the synthesis of 2,3,4,5-Tetrafluorobenzoyl chloride are well-documented. These methods commonly employ chlorinating agents such as thionyl chloride ( $\text{SOCl}_2$ ), oxalyl chloride ( $(\text{COCl})_2$ ), or triphosgene (bis(trichloromethyl) carbonate).[10]

## Experimental Workflow for Synthesis

The general workflow for the synthesis of fluorinated benzoyl chlorides from their corresponding benzoic acids is depicted below.



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Caption: General experimental workflow for the synthesis of **2,3,4-Trifluorobenzoyl chloride**.

## Detailed Experimental Protocols (Adapted from Tetrafluoro- Analogues)

The following are detailed experimental protocols adapted from the synthesis of 2,3,4,5-Tetrafluorobenzoyl chloride, which are expected to be highly applicable for the synthesis of **2,3,4-Trifluorobenzoyl chloride**.

### Protocol 1: Synthesis using Thionyl Chloride[\[10\]](#)[\[11\]](#)

- **Charging the Vessel:** In a suitable reaction vessel equipped with a stirrer, condenser, and heating mantle, charge 2,3,4-Trifluorobenzoic acid, an excess of thionyl chloride, and a catalytic amount of N,N-dimethylformamide (DMF).
- **Reaction:** Heat the mixture to 90-95°C and maintain this temperature for approximately 90 minutes.
- **Workup:** After the reaction is complete, remove the excess thionyl chloride, initially at atmospheric pressure and then under vacuum.
- **Purification:** Distill the residue under reduced pressure to obtain the final product.

### Protocol 2: Synthesis using Oxalyl Chloride[\[10\]](#)[\[11\]](#)

- **Reactant Preparation:** Dissolve 2,3,4-Trifluorobenzoic acid in a suitable solvent such as dichloromethane.
- **Addition of Reagents:** Add approximately 1.1 equivalents of oxalyl chloride to the solution, followed by a few drops of dry N,N-dimethylformamide. A vigorous reaction should be observed.
- **Reaction:** Stir the mixture at room temperature overnight.
- **Workup:** Concentrate the reaction mixture to an oil. Add toluene and re-concentrate to afford the crude **2,3,4-Trifluorobenzoyl chloride**. The product is often used in the next step without further purification.

### Protocol 3: Synthesis using Triphosgene[\[11\]](#)[\[12\]](#)

- Initial Setup: In a 4-necked round-bottomed flask equipped with a mechanical stirrer, digital thermometer, nitrogen inlet-outlet, and a condenser, charge triphosgene and a solvent such as 1,2-dichloroethane.
- Heating: Slowly heat the mixture to approximately 80°C (353 K).
- Addition of Acid: Prepare a solution of 2,3,4-Trifluorobenzoic acid and a catalytic amount of N,N-dimethylformamide in 1,2-dichloroethane. Add this solution dropwise to the heated triphosgene mixture over 1 hour.
- Reaction: Continue stirring the mixture for an additional 4 hours at the same temperature.
- Workup: Cool the reaction mixture to 0°C (273 K) and filter to remove any unreacted triphosgene. The product is in the filtrate and can be analyzed by GC.

## Safety and Handling

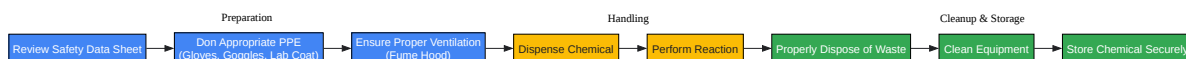
**2,3,4-Trifluorobenzoyl chloride** is a corrosive substance that can cause severe skin burns and eye damage.<sup>[13]</sup> It may also cause respiratory irritation.<sup>[13]</sup> It reacts with water, which can generate heat and gases.<sup>[13]</sup>

Table 3: Hazard and Safety Information for **2,3,4-Trifluorobenzoyl Chloride**

Hazard Information	Precautionary Measures
Hazard Statements	H227: Combustible liquid. H314: Causes severe skin burns and eye damage. H318: Causes serious eye damage. H335: May cause respiratory irritation.[13]
Personal Protective Equipment (PPE)	Wear protective gloves, clothing, eye protection, and face protection.[13]
Handling	Use in a well-ventilated area. Do not breathe fumes, mist, spray, or vapors. Keep away from ignition sources.[13]
Storage	Store in a well-ventilated, cool place. Keep the container tightly closed. Store locked up.[13]
First Aid (Eyes)	Immediately flush eyes thoroughly with water for at least 15 minutes. Seek immediate medical attention.[13]
First Aid (Skin)	Wash with plenty of soap and water. Remove contaminated clothing. Seek immediate medical attention.[13]
Fire Fighting	Use dry sand, dry chemical, or alcohol-resistant foam to extinguish.[13]

## Logical Flow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **2,3,4-Trifluorobenzoyl chloride**.



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Caption: Logical workflow for the safe handling of **2,3,4-Trifluorobenzoyl chloride**.

## Applications in Research and Development

**2,3,4-Trifluorobenzoyl chloride** is a valuable building block in organic synthesis, particularly in the pharmaceutical and agrochemical industries.[3] Its primary application is as an acylating agent to introduce the 2,3,4-trifluorobenzoyl moiety into target molecules.[4] This can impart desirable properties such as increased lipophilicity and metabolic stability.[4] It is used in the synthesis of a variety of compounds, including antibiotics, preservatives, and pesticides.[1]

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